

An In-Depth Technical Guide to the Safety of 25-Desacetyl rifampicin-d4

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Compound of Interest

Compound Name: 25-Desacetyl rifampicin-d4

Cat. No.: B15566472

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This technical guide provides a comprehensive overview of the available safety data for **25-Desacetyl rifampicin-d4**. It is intended for researchers, scientists, and drug development professionals who may be handling this compound. The information presented is synthesized from publicly available Safety Data Sheets (SDS) for the non-deuterated analogue, 25-Desacetyl rifampicin, as a specific SDS for the deuterated compound is not readily available. Therefore, the data herein should be interpreted with caution and used as a guide for safe handling practices in a laboratory setting.

Chemical and Physical Properties

25-Desacetyl rifampicin-d4 is a deuterated form of 25-Desacetyl rifampicin, a metabolite of the antibiotic Rifampicin.[1] Stable heavy isotopes are often used as tracers in drug development to study pharmacokinetic and metabolic profiles.[2]

Property	Value	Source
Chemical Name	25-O-Deacetyl-3-[(E)-[(4-methyl-1-piperazinyl)imino]methyl]rifamycin-D4	[3]
Synonyms	Desacetyl rifampicin-d4, 4-N-Demethyl rifampicin-d4	[3][4]
Molecular Formula	C ₄₁ H ₅₂ D ₄ N ₄ O ₁₁	[2][3][4]
Molecular Weight	784.93 g/mol	[2][3]
CAS Number	Not Available (NA) for deuterated form, 16783-99-6 for non-labelled	[3][5][6]
Purity (by HPLC)	93.74%	[3]

Hazard Identification and Safety Precautions

The substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, as with any chemical compound, appropriate safety measures should be taken. The following information is based on the SDS for the non-deuterated 25-Desacetyl rifampicin.

Hazard	Precautionary Statement
Health Hazard	0 (Minimal)
Flammability	0 (Minimal)
Reactivity	0 (Minimal)

Potential Health Effects:[7]

- Eye: May cause eye irritation.
- Skin: May cause skin irritation.

- Ingestion: May be harmful if swallowed.
- Inhalation: May cause respiratory tract irritation.

Recommended Personal Protective Equipment (PPE):

- Respiratory Protection: Self-contained breathing apparatus.[\[7\]](#)
- Eye Protection: Safety goggles.[\[7\]](#)
- Hand Protection: Surgical gloves.[\[7\]](#)
- Other Protective Equipment: Protective clothing.[\[7\]](#)

Handling, Storage, and First Aid

Handling:

- Wear appropriate PPE as described above.[\[7\]](#)
- Avoid dust formation.[\[7\]](#)
- Ensure adequate ventilation.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a refrigerator at 2-8°C for long-term storage.[\[3\]](#)

First Aid Measures:[\[7\]](#)

- Eye Contact: Wash with plenty of water.
- Skin Contact: Wash with plenty of water.
- Ingestion: Seek medical assistance for gastric lavage.
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen.

Experimental Protocols

Pharmacokinetic Analysis of Rifampicin and 25-Desacetyl rifampicin

The following is a general protocol for determining the plasma levels of Rifampicin and its metabolite, 25-Desacetyl rifampicin, using High-Performance Liquid Chromatography (HPLC).

Sample Preparation:[\[1\]](#)

- Collect blood samples from subjects at predetermined time points after drug administration.
- Centrifuge the blood samples to separate the plasma.
- To 30 μ L of plasma, add 100 μ L of 0.1% formic acid in acetonitrile containing internal standards (RIF-d8 and 25-dRIF-d8).
- Use a precipitation and dephospholipidation plate for sample cleanup.

HPLC Analysis:[\[1\]](#)

- Inject the prepared sample into the HPLC system.
- Use a suitable column and mobile phase for separation.
- Detect the compounds using mass spectrometry (MS).
- Set the quantification transitions (m/z) as follows:
 - RIF: 823.6 > 791.5
 - RIF-d8: 831.6 > 799.6
 - 25-dRIF: 749.5 > 95.1
 - 25-dRIF-d8: 757.5 > 95

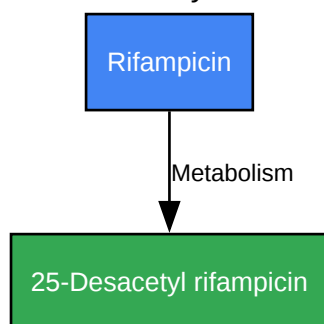
Data Analysis:

- Perform non-compartmental analysis to determine pharmacokinetic parameters such as C_{max}, T_{max}, and AUC.[8]

Visualizations

The following diagrams illustrate key relationships and workflows relevant to **25-Desacetyl rifampicin-d4**.

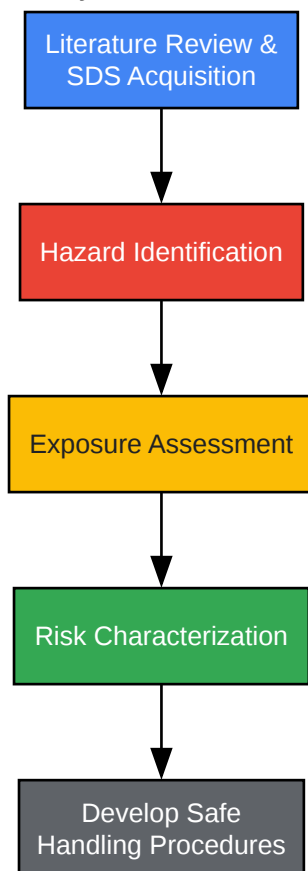
Metabolic Pathway of Rifampicin



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Caption: Metabolic conversion of Rifampicin to 25-Desacetyl rifampicin.

General Workflow for Safety Assessment of a Research Chemical



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Caption: A typical workflow for assessing the safety of a research chemical.

Disclaimer: This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet. The information has been compiled from various sources and pertains primarily to the non-deuterated form of the compound. Users should always consult the most current and specific safety information available from the supplier before handling this or any other chemical. All compounds supplied for laboratory research are not for human consumption or therapeutic use.[3]

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